

# An In-depth Technical Guide to the Safe Handling of Ethyl Glyoxylate

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## Compound of Interest

Compound Name: Ethyl glyoxylate

Cat. No.: B031252

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety protocols and handling precautions for all laboratory reagents is paramount. This guide provides a comprehensive overview of the safety data for **ethyl glyoxylate**, a versatile reagent in organic synthesis.

**Ethyl glyoxylate** (CAS No. 924-44-7) is the ethyl ester of glyoxylic acid.<sup>[1]</sup> It is a colorless to pale yellow liquid and is often used in the synthesis of pharmaceuticals and biodegradable polymers.<sup>[2][3][4]</sup> Due to its reactivity, it presents several hazards that must be managed through appropriate handling procedures and personal protective equipment.<sup>[2]</sup>

## Physicochemical and Hazard Data

The following tables summarize the key quantitative data for **ethyl glyoxylate**. It is important to note that **ethyl glyoxylate** is frequently supplied as a solution, often in toluene, which can significantly alter the physical and chemical properties of the product.<sup>[5]</sup> The data presented below is for the pure substance unless otherwise specified.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C4H6O3	[6][7]
Molecular Weight	102.09 g/mol	[7][8]
Appearance	Clear colorless to slightly yellow liquid	[2][4][9]
Boiling Point	110 °C	[4][9][10]
40-45 °C @ 22 Torr	[7]	
Density	1.003 g/cm <sup>3</sup>	[9]
1.094 g/cm <sup>3</sup> @ 25 °C	[7]	
1.03 g/mL at 20 °C	[4][10]	
Flash Point	7 °C (44.6 °F) (for a ca 50% solution in toluene)	[5][9]
Solubility	Soluble in water, chloroform, and ethyl acetate.[2][4]	[4]
Refractive Index	1.4750	[4][9][10]

Table 2: Hazard Identification and Classification

Hazard Class	GHS Classification	Source
Flammable liquids	Category 2	<a href="#">[5]</a> <a href="#">[11]</a>
Skin Corrosion/Irritation	Category 2	<a href="#">[5]</a> <a href="#">[11]</a>
Serious Eye Damage/Eye Irritation	Category 2	<a href="#">[5]</a>
Skin Sensitization	Category 1	<a href="#">[5]</a> <a href="#">[11]</a>
Reproductive Toxicity	Category 2	<a href="#">[5]</a>
Specific target organ toxicity (single exposure)	Category 3 (May cause respiratory irritation, drowsiness or dizziness)	<a href="#">[5]</a>
Specific target organ toxicity (repeated exposure)	Category 2 (May cause damage to organs through prolonged or repeated exposure)	<a href="#">[5]</a> <a href="#">[9]</a>
Aspiration Hazard	Category 1	<a href="#">[5]</a>

Table 3: Toxicity Data

Test	Result	Source
Acute Oral Toxicity	No data available	<a href="#">[11]</a>
Acute Inhalation Toxicity	No data available	<a href="#">[11]</a>
Acute Dermal Toxicity	No data available	<a href="#">[11]</a>
Skin Corrosion/Irritation (Rabbit)	Skin irritation - 4 h	<a href="#">[11]</a>
Serious Eye Damage/Eye Irritation (Rabbit)	Slight irritation	<a href="#">[11]</a>
Respiratory or Skin Sensitization (Guinea pig)	Negative	<a href="#">[11]</a>
Germ Cell Mutagenicity (Ames test)	Negative	<a href="#">[11]</a>

## Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial when working with **ethyl glyoxylate** to minimize exposure and ensure a safe laboratory environment.

### 2.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **ethyl glyoxylate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[12\]](#)
- Eye and Face Protection: Use chemical safety goggles or a face shield that complies with government standards such as NIOSH (US) or EN 166 (EU).[\[11\]](#)[\[13\]](#)
- Skin Protection:
  - Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[\[5\]](#)[\[13\]](#)
  - Gloves must be inspected before use and disposed of properly after handling the substance.[\[11\]](#)

- A chemically resistant apron and long-sleeved clothing are recommended.[12]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used.

## 2.2. Handling and Storage

- Handling:
  - Avoid contact with skin, eyes, and clothing.[12]
  - Do not breathe vapors or spray mist.[5][12]
  - Keep away from heat, sparks, open flames, and hot surfaces.[5][9] No smoking.[5]
  - Use only non-sparking tools and take precautionary measures against static discharge.[5][12] All metal parts of the equipment must be grounded.[12]
  - Wash hands thoroughly after handling.[2][5]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.[2][13]
  - Keep away from heat and sources of ignition.[11]
  - Store locked up.[5]
  - Incompatible materials include strong oxidizing agents, acids, halogens, and metals.[5]

## Emergency Procedures

In the event of an emergency, follow these established protocols.

### 3.1. First Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][12]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[5][12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[5][12]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[5][12] Aspiration hazard is a major concern.[11][12]

### 3.2. Fire Fighting Measures

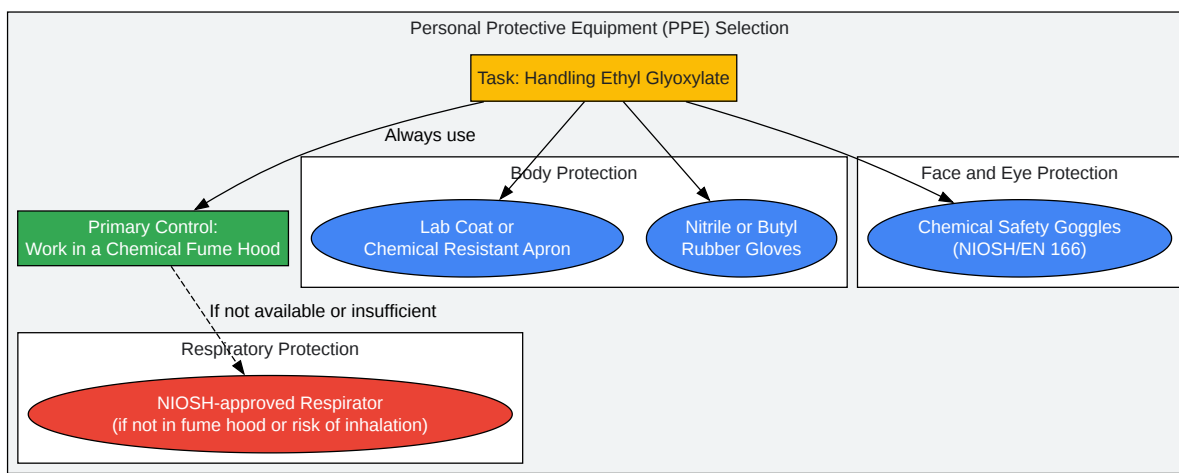
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[5][11]
- Unsuitable Extinguishing Media: No information available.[5]
- Specific Hazards: Highly flammable liquid and vapor.[5][9] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[13] Containers may explode when heated.[13] Hazardous combustion products include carbon oxides.[11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[13]

### 3.3. Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[6] Ensure adequate ventilation.[12] Remove all sources of ignition.[12] Wear appropriate personal protective equipment.[12]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[12]
- Methods for Cleaning Up: Absorb with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[6] Keep in suitable, closed containers for disposal.[13] Use spark-proof tools and explosion-proof equipment.[13]

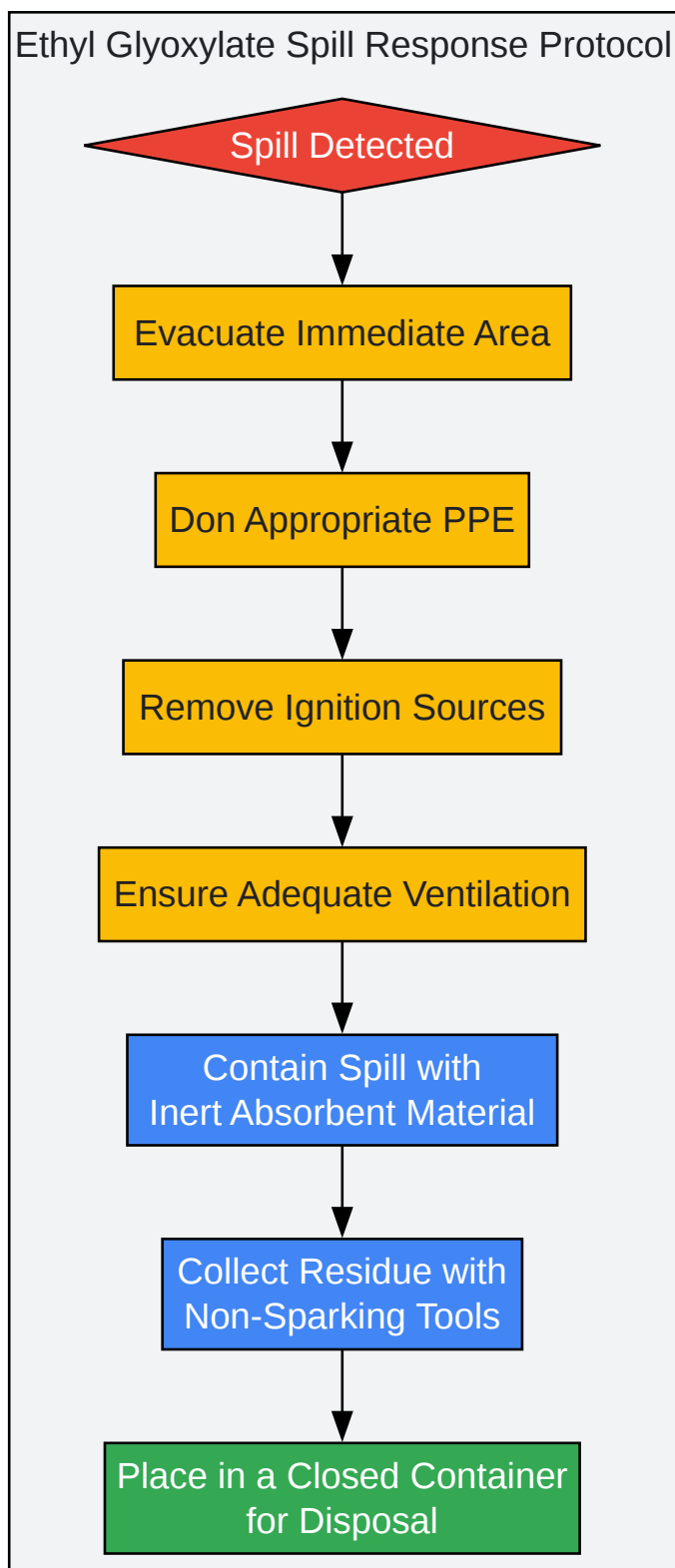
## Visualized Workflows and Logical Relationships

To further clarify the safety protocols, the following diagrams illustrate key decision-making processes and workflows for handling **ethyl glyoxylate**.



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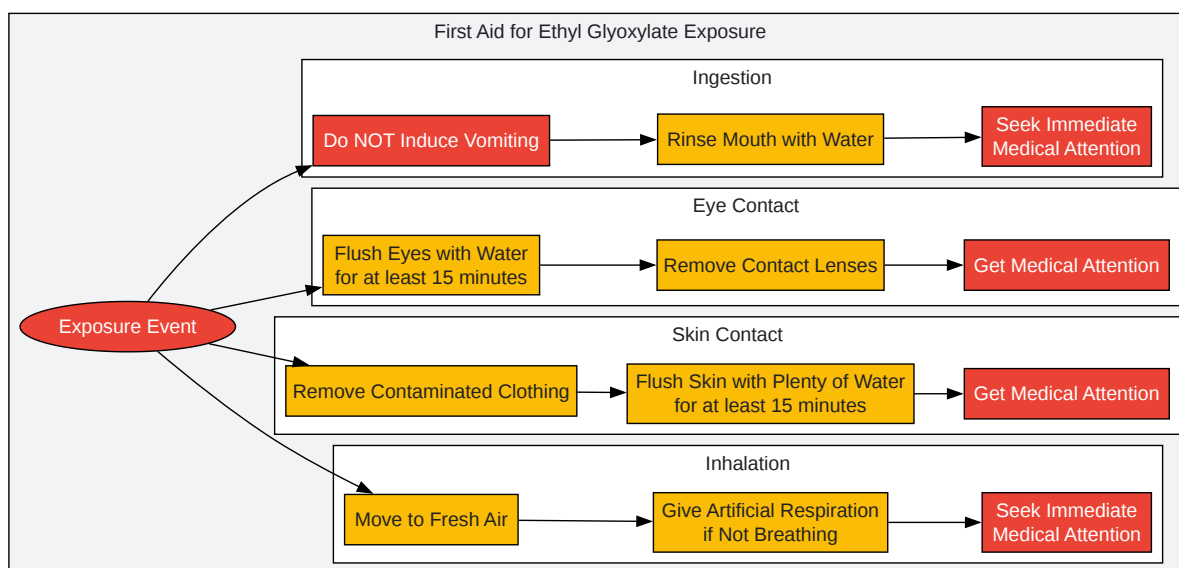
Figure 1. Personal Protective Equipment Selection Workflow.



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Figure 2. Spill Response Protocol.





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Figure 3. First Aid Procedures for Exposure.

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